

An In-Depth Technical Guide to the Safe Handling of 2-Oxazolidinethione

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Compound of Interest

Compound Name: 2-Oxazolidinethione

Cat. No.: B1225483

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Oxazolidinethione** (CAS No. 5840-81-3), a heterocyclic organic compound utilized in various research and development applications. Due to its potential hazards, a thorough understanding of its properties and the implementation of stringent safety protocols are imperative for all personnel handling this chemical.

Chemical and Physical Properties

2-Oxazolidinethione is a sulfur-containing heterocyclic compound. A summary of its key physical and chemical properties is provided below.

Property	Value	Reference
Chemical Formula	C ₃ H ₅ NOS	--INVALID-LINK--
Molecular Weight	103.14 g/mol	--INVALID-LINK--
Appearance	Solid (form may vary)	General chemical knowledge
Synonyms	1,3-Oxazolidine-2-thione, 2-Mercapto-2-oxazoline, (2-Hydroxyethyl)thiocarbamic acid γ-lactone	--INVALID-LINK--

Toxicological Data

While specific quantitative toxicity data such as LD50 (median lethal dose) values for **2-Oxazolidinethione** are not readily available in published literature, the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard classifications based on available data.

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.[1]
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation.[1]
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life.

Safety and Handling Precautions

Adherence to the following precautions is crucial to minimize risk when working with **2-Oxazolidinethione**.

Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to prevent eye contact.[2]
- **Skin Protection:** Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. Ensure that skin is not exposed.
- **Respiratory Protection:** Use in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust or vapors. If engineering controls are not sufficient, a NIOSH-approved respirator appropriate for the exposure level should be used.

Engineering Controls

- All work with **2-Oxazolidinethione** should be conducted in a certified chemical fume hood to control exposure.
- An eyewash station and safety shower must be readily accessible in the immediate work area.

Handling Procedures

- Avoid all personal contact with the substance.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly with soap and water after handling.
- Keep containers tightly closed when not in use.
- Avoid generating dust.

Storage

- Store in a cool, dry, and well-ventilated area.
- Keep in a tightly sealed, properly labeled container.
- Store away from incompatible materials, such as strong oxidizing agents.

Experimental Protocols

Synthesis of 4-Substituted Oxazolidine-2-thiones

This protocol is adapted from a microwave-assisted synthesis method and provides a general procedure for the preparation of oxazolidine-2-thione derivatives from β -amino alcohols.

Materials:

- β -amino alcohol (e.g., (S)-phenylalaninol)
- Carbon disulfide (CS_2)

- Potassium hydroxide (KOH) or other suitable base
- Solvent (e.g., Dimethyl sulfoxide - DMSO)
- Microwave reactor
- Standard laboratory glassware for extraction and purification

Procedure:

- In a microwave reaction vessel, combine the β -amino alcohol, a suitable base (e.g., potassium hydroxide), and carbon disulfide in an appropriate solvent such as DMSO.
- Seal the vessel and place it in the microwave reactor.
- Irradiate the mixture at a specified temperature and power for a designated time, as optimized for the specific substrate.
- After the reaction is complete and the vessel has cooled, quench the reaction mixture with water.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure.
- Purify the crude product by column chromatography or recrystallization to obtain the desired oxazolidine-2-thione.

Purification by Recrystallization

Principle: This technique purifies solid compounds based on differences in solubility. The impure solid is dissolved in a hot solvent and then allowed to cool, during which the pure compound crystallizes, leaving impurities in the solution.

Procedure:

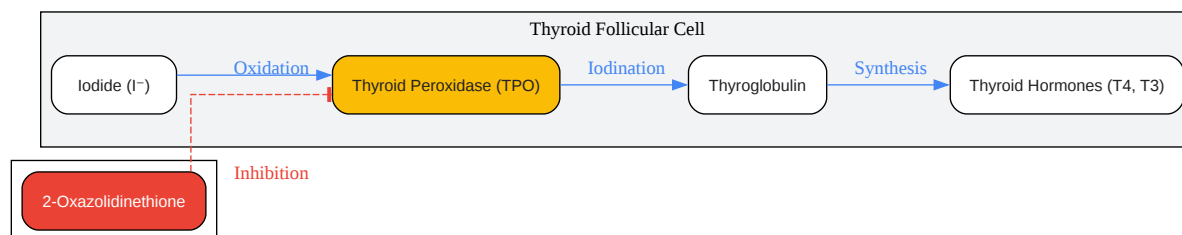
- **Solvent Selection:** Choose a solvent in which **2-Oxazolidinethione** is highly soluble at elevated temperatures but sparingly soluble at room temperature or below.
- **Dissolution:** Place the impure **2-Oxazolidinethione** in an Erlenmeyer flask and add a small amount of the selected solvent. Heat the mixture to the boiling point of the solvent while stirring. Continue to add small portions of hot solvent until the solid is completely dissolved.
- **Hot Filtration (if necessary):** If there are insoluble impurities, perform a hot gravity filtration to remove them.
- **Crystallization:** Allow the hot, saturated solution to cool slowly to room temperature. Crystal formation should occur. The cooling can be further promoted by placing the flask in an ice bath.
- **Isolation:** Collect the crystals by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the crystals with a small amount of cold solvent to remove any remaining impurities.
- **Drying:** Dry the purified crystals, for example, in a desiccator or a vacuum oven at a suitable temperature.

Biological Effects and Signaling Pathway

2-Oxazolidinethione is known to exhibit goitrogenic properties, meaning it can interfere with the normal function of the thyroid gland. The primary mechanism of this effect is believed to be the inhibition of thyroid peroxidase (TPO), a key enzyme in the synthesis of thyroid hormones.

Mechanism of Action:

Thyroid peroxidase is responsible for catalyzing the oxidation of iodide ions (I^-) to iodine (I_2), which is then incorporated into tyrosine residues on the thyroglobulin protein. This is a critical step in the production of thyroxine (T4) and triiodothyronine (T3). **2-Oxazolidinethione** acts as an inhibitor of TPO, thereby reducing the production of thyroid hormones. This can lead to an increase in thyroid-stimulating hormone (TSH) from the pituitary gland as the body attempts to compensate, which can result in goiter (enlargement of the thyroid gland).



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Caption: Goitrogenic mechanism of **2-Oxazolidinethione**.

Emergency Procedures

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical attention immediately.

Spills and Leaks

- Small Spills: Carefully sweep up or vacuum the spilled solid, avoiding dust generation. Place in a sealed, labeled container for disposal.

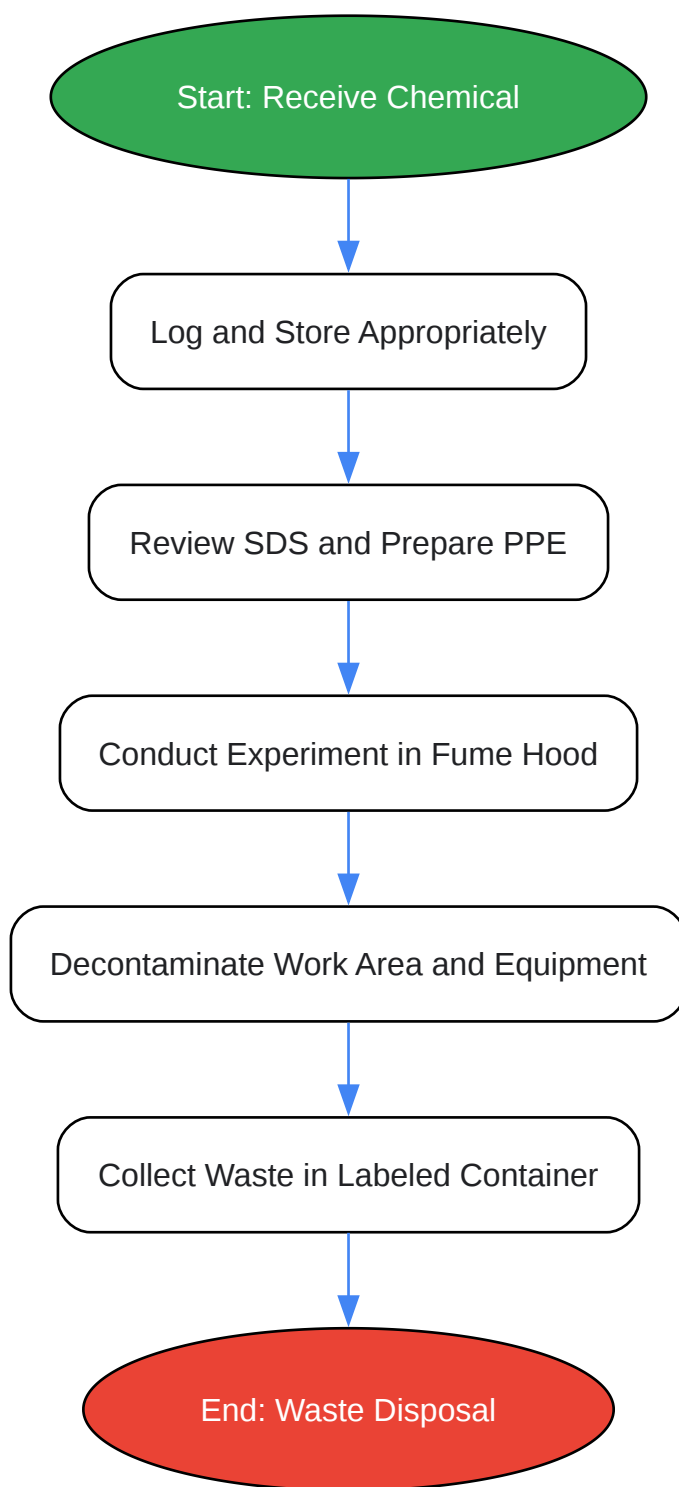
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains or waterways. Collect the material and place it in a suitable container for disposal.

Disposal Considerations

Dispose of **2-Oxazolidinethione** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. It should be treated as hazardous waste. Do not dispose of it down the drain or in the regular trash.

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **2-Oxazolidinethione** in a laboratory setting.



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Caption: Safe handling workflow for **2-Oxazolidinethione**.

This guide is intended to provide comprehensive safety information for trained laboratory personnel. Always consult the most recent Safety Data Sheet (SDS) for **2-Oxazolidinethione** and follow all institutional safety guidelines.

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References

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